

Technical Guidance: Determination of the Oxidation State of Iron in Ferrous Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferrous Iodide

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Abstract

This document provides a definitive guide to understanding the oxidation state of iron in the inorganic compound **ferrous iodide** (FeI_2). By examining chemical nomenclature, the principles of electronegativity, and charge conservation within an ionic compound, we unequivocally establish the oxidation state of iron. This guide is intended for professionals in scientific fields who require a precise understanding of the chemical properties of this compound for applications in organic synthesis, catalysis, and pharmaceutical development.

Introduction: Nomenclature and Formula

The compound in question is "**ferrous iodide**." An analysis of its name provides the initial data for determining the oxidation states of its constituent elements.

- "Ferrous": This is the historical or common name for iron in its lower positive oxidation state. Iron, a transition metal, most commonly exhibits oxidation states of +2 and +3.^[1] The "-ous" suffix denotes the lower state, which is +2. The modern IUPAC nomenclature for this ion is Iron(II).^[2]
- "Iodide": This suffix indicates the monoatomic anion of iodine, a halogen.^[3] In binary compounds with metals, halogens consistently adopt an oxidation state of -1.^{[4][5][6]}

Based on this, the ions forming the compound are the ferrous cation (Fe^{2+}) and the iodide anion (I^-). To maintain charge neutrality in the compound, one iron(II) ion must combine with two iodide ions. This leads to the chemical formula FeI_2 .^{[7][8][9][10][11]}

Determination of Oxidation State

The oxidation state of an element in a compound is the hypothetical charge an atom would have if all bonds were 100% ionic. For a neutral ionic compound like **ferrous iodide**, the sum of the oxidation states of all constituent atoms must equal zero.

Experimental Protocol: Calculation of Oxidation State

- **Assign Known Oxidation States:** Based on established chemical rules, assign the oxidation state to the more electronegative element. Iodine, a halogen, is assigned an oxidation state of -1 when bonded to a metal.^{[4][6]}
- **Set Up the Equation:** Let the unknown oxidation state of iron be represented by x. The sum of the oxidation states must equal the overall charge of the compound, which is zero.

$$\text{Equation: (Oxidation State of Fe)} + 2 * (\text{Oxidation State of I}) = 0$$

- **Solve for the Unknown:** Substitute the known values into the equation.

$$x + 2(-1) = 0^*$$

$$x - 2 = 0$$

$$x = +2$$

This calculation confirms that the oxidation state of iron in **ferrous iodide** is +2. This result is consistent with the "ferrous" nomenclature.^{[2][11]} It is important to note that while iron(III) iodide (ferric iodide) can be formed under specific, unstable conditions, it is thermodynamically unstable because the iron(III) ion is a strong enough oxidizing agent to oxidize the iodide ion.^{[1][12]}

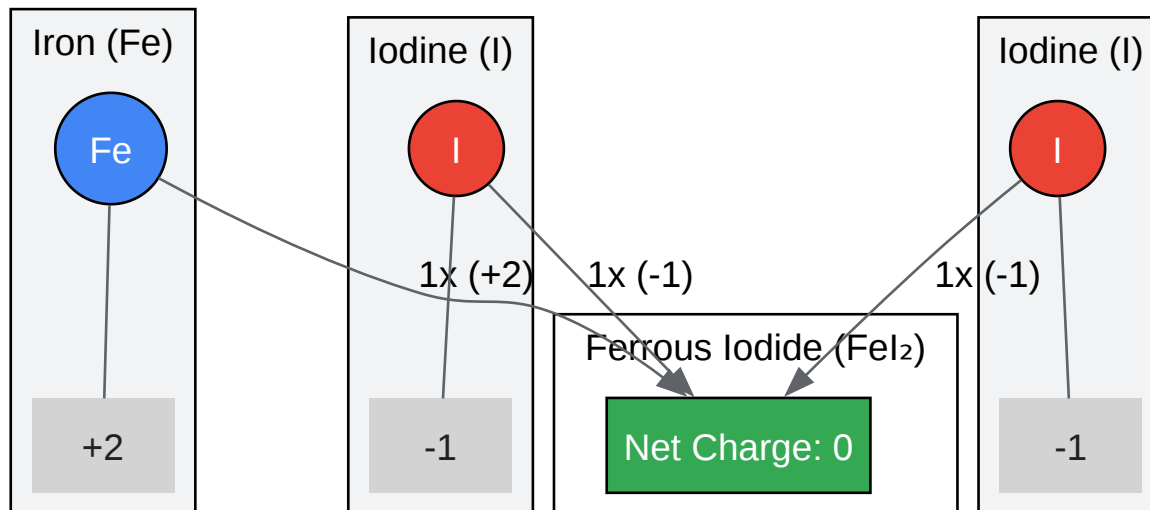
Data Presentation

The oxidation states of the elements in **ferrous iodide** are summarized below.

| Element | Symbol | Ion | Oxidation State | Rationale |
|---------|--------|------------------------------|-----------------|--|
| Iron | Fe | Ferrous (Fe^{2+}) | +2 | From "ferrous" nomenclature and charge balance.[1][2] |
| Iodine | I | Iodide (I^-) | -1 | Standard state for halogens in metal halides.[3][4][6] |

Visualization of Charge Neutrality

The following diagram illustrates the logical relationship of the ions and their respective charges (oxidation states) that result in the neutral compound, **ferrous iodide**.



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Caption: Charge contribution of ions in **ferrous iodide** (FeI_2).

Conclusion

Through systematic analysis based on chemical nomenclature and the fundamental principle of charge neutrality, the oxidation state of iron in **ferrous iodide** (FeI_2) is definitively determined to be +2. This core chemical property is foundational for understanding the compound's reactivity, stability, and potential applications in advanced scientific research.

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